

An In-Depth Technical Guide on 1-Trityl-1H-imidazole-4-methanol

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Compound of Interest

Compound Name: 1-Trityl-1H-imidazole-4-methanol

Cat. No.: B1297185

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the molecular properties of **1-Trityl-1H-imidazole-4-methanol**, a key intermediate in various synthetic and medicinal chemistry applications.

Molecular Data Summary

The fundamental molecular characteristics of **1-Trityl-1H-imidazole-4-methanol** are summarized below. This data is crucial for stoichiometric calculations in experimental designs and for the characterization of synthesized compounds.

Property	Value
Molecular Formula	C ₂₃ H ₂₀ N ₂ O ^{[1][2]}
Molecular Weight	340.42 g/mol ^[2]
Exact Mass	340.157563266 Da ^{[1][2]}
CAS Number	33769-07-2 ^{[1][2][3]}

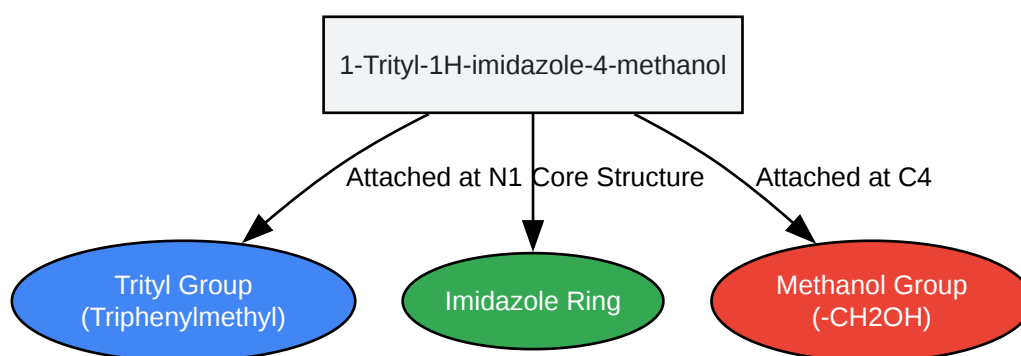
It is important to distinguish this compound from a related molecule, [4-(Hydroxymethyl)-1-trityl-1H-imidazol-5-yl]methanol, which has a different molecular formula (C₂₄H₂₂N₂O₂) and molecular weight (approximately 370.46 g/mol).^{[4][5]}

Experimental Protocols

Detailed experimental protocols involving **1-Trityl-1H-imidazole-4-methanol** are typically proprietary to the research institution or are detailed in peer-reviewed scientific literature. For specific synthetic procedures or applications, consulting chemical databases and literature is recommended.

Structural and Logical Relationships

The molecular structure of **1-Trityl-1H-imidazole-4-methanol** consists of three primary functional groups. The logical relationship and connectivity of these groups are visualized in the diagram below.



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Caption: Logical diagram of **1-Trityl-1H-imidazole-4-methanol**'s functional components.

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References

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